

GNE-3511: Guidelines for Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: GNE-3511

Cat. No.: B1192984

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Essential Safety and Logistical Information for Researchers and Drug Development Professionals

The proper disposal of **GNE-3511**, a potent and selective dual leucine zipper kinase (DLK) inhibitor, is critical to ensure laboratory safety and environmental protection. While some safety data sheets (SDS) may classify **GNE-3511** as a non-hazardous substance, other classifications indicate it is severely hazardous to water. Therefore, a conservative approach, treating the compound as hazardous waste, is strongly recommended. This document provides a step-by-step guide for the safe handling and disposal of **GNE-3511** in various forms.

Chemical and Physical Properties of GNE-3511

A summary of the key quantitative data for **GNE-3511** is presented below. This information is essential for understanding the compound's characteristics and for proper handling.

Property	Value
CAS Number	1496581-76-0
Molecular Formula	C ₂₃ H ₂₆ F ₂ N ₆ O
Molecular Weight	440.49 g/mol
Appearance	Solid powder
Melting Point	130 - 132 °C (266 - 270 °F)
Solubility	Soluble in DMSO (up to 44 mg/mL); not soluble in water. ^[1]
Water Hazard Class (WGK)	WGK 3 (severely hazardous to water)
Storage Class	11 (Combustible Solids)

Step-by-Step Disposal Procedures

The following procedures are based on standard laboratory safety practices for chemical waste disposal and should be adapted to comply with institutional and local regulations.

Unused or Expired Solid GNE-3511

- Do not dispose of solid **GNE-3511** in the regular trash.
- Collect the solid waste in a clearly labeled, sealed container. The label should include the chemical name ("**GNE-3511**"), CAS number, and a hazardous waste symbol.
- Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

GNE-3511 Solutions

- Do not pour **GNE-3511** solutions, especially those containing DMSO, down the drain.^[2] **GNE-3511** is classified as severely hazardous to water.

- Collect all liquid waste containing **GNE-3511** in a dedicated, leak-proof, and sealed waste container.
- The container must be compatible with the solvent used (e.g., a polyethylene container for DMSO solutions).
- Label the liquid waste container with the chemical name ("**GNE-3511**"), the solvent used (e.g., "in DMSO"), the approximate concentration, and a hazardous waste symbol.
- Store the liquid waste container in a secondary containment bin in a designated hazardous waste accumulation area.
- Contact your institution's EHS department for pickup and disposal.

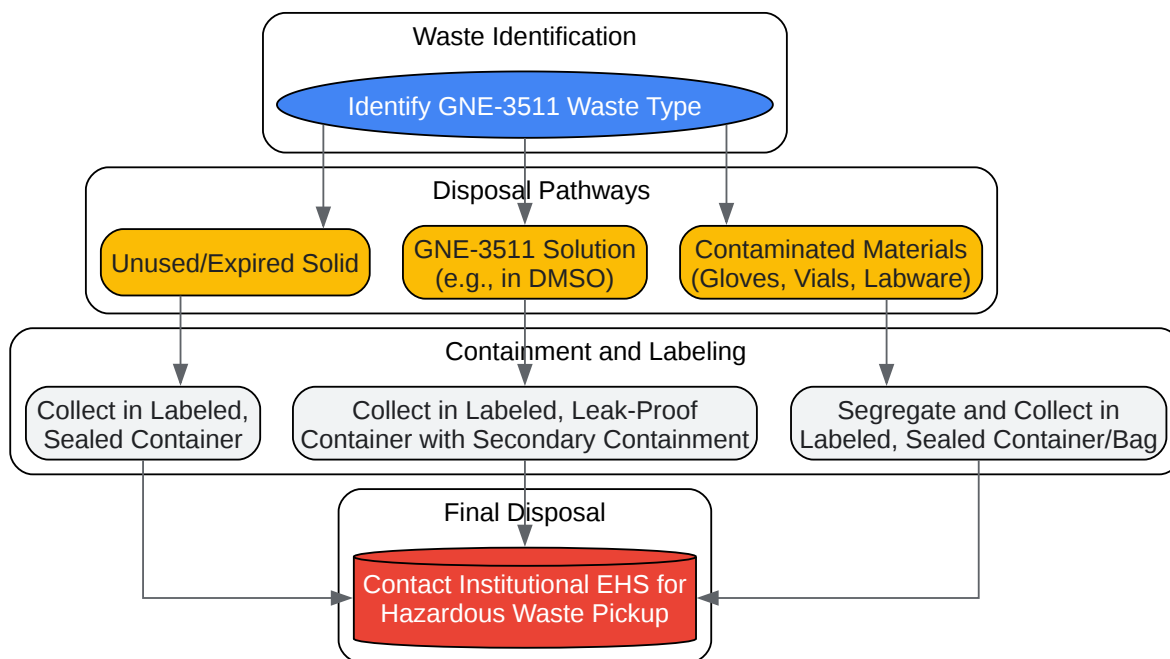
Contaminated Labware and Personal Protective Equipment (PPE)

- Solid Contaminated Materials: Items such as gloves, weighing paper, and pipette tips that have come into contact with **GNE-3511** should be considered hazardous waste.
 - Collect these materials in a designated, sealed plastic bag or container.
 - Label the container as "**GNE-3511** Contaminated Debris" and include the hazardous waste symbol.
 - Dispose of the container through your institution's hazardous waste program.
- Empty **GNE-3511** Vials:
 - Thoroughly empty the vial of all contents.
 - Rinse the vial three times with a suitable solvent (e.g., ethanol or acetone).
 - Collect the rinsate as hazardous liquid waste.
 - After rinsing, deface or remove the original label.[3]

- The rinsed and dried glass vial can then typically be disposed of in a designated glass waste container.[3] Consult your institution's policy on the disposal of rinsed chemical containers.
- Contaminated Glassware (e.g., beakers, flasks):
 - Rinse the glassware with a suitable solvent to remove all traces of **GNE-3511**.
 - Collect the rinsate as hazardous liquid waste.
 - After thorough cleaning, the glassware can be reused or disposed of according to standard laboratory procedures for non-contaminated glassware.

GNE-3511 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GNE-3511** waste.



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Caption: Decision workflow for the safe disposal of **GNE-3511** waste streams.

Disclaimer: This information is intended as a guide and does not replace the specific protocols and regulations of your institution. Always consult your institution's Environmental Health and Safety (EHS) department for guidance on chemical waste disposal.

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References

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